

(R)-CSN5i-3: A Selective Inhibitor of COP9 Signalosome Subunit 5 (CSN5)

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Compound of Interest

Compound Name: (R)-CSN5i-3

Cat. No.: B15603432

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(An In-depth Technical Guide)

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

(R)-CSN5i-3 is a potent, selective, and orally bioavailable small molecule inhibitor of the COP9 signalosome (CSN) subunit 5 (CSN5), also known as JAB1.[1][2] CSN5 is the catalytic subunit of the CSN complex, a key regulator of the ubiquitin-proteasome system. Specifically, CSN5 is a metalloprotease responsible for the deneddylation of cullin-RING ligases (CRLs), the largest family of E3 ubiquitin ligases.[3] Inhibition of CSN5 by **(R)-CSN5i-3** locks CRLs in a neddylated, active state, which paradoxically leads to the inactivation of a subset of these E3 ligases through the degradation of their substrate receptor modules (SRMs).[3][4][5] This targeted disruption of CRL activity has shown significant anti-proliferative and pro-apoptotic effects in various cancer models, making **(R)-CSN5i-3** a promising candidate for anti-cancer therapy.[3][6] This document provides a comprehensive overview of the technical data, experimental methodologies, and signaling pathways associated with **(R)-CSN5i-3**.

Physicochemical Properties and Quantitative Data

(R)-CSN5i-3 is characterized by the following properties and has demonstrated potent activity in both biochemical and cellular assays.

Property	Value	Reference(s)
Chemical Name	3-(Difluoromethyl)-N-(6-((5S,6S)-6-hydroxy-6,7,8,9-tetrahydro-5H-imidazo[1,5-a]azepin-5-yl)-[1,1'-biphenyl]-3-yl)-1-isopropyl-1H-pyrazole-5-carboxamide	[4][5]
Molecular Formula	C ₂₈ H ₂₉ F ₂ N ₅ O ₂	[4]
Molecular Weight	505.57 g/mol	[4]
Purity	≥98%	[4][5]
Solubility	Soluble to 100 mM in DMSO	[4]
CAS Number	2375740-98-8	[4]
Storage	Store at -20°C	[4]

Assay Type	Target/Cell Line	IC ₅₀ Value	Reference(s)
Biochemical Assay	CSN-mediated Cul1 Deneddylation	5.8 nM	[1][2][4][7]
Cell Viability Assay (3 days)	Cancer Cell Line (Novartis batch)	26 nM	[4]
Cell Viability Assay (3 days)	Cancer Cell Line (Bio-Techne batch)	16 nM	[4]

Mechanism of Action and Signaling Pathways

(R)-CSN5i-3 exerts its effects by inhibiting the deneddylase activity of CSN5. This leads to the hyperneddylation of cullins, the scaffold proteins of CRLs. The sustained neddylation of CRLs results in the autoubiquitination and subsequent proteasomal degradation of their substrate

receptor modules (SRMs). This, in turn, prevents the recognition and ubiquitination of specific substrate proteins, leading to their accumulation and subsequent cellular effects, such as cell cycle arrest and apoptosis.[3][4][5]

Beyond the core CRL pathway, **(R)-CSN5i-3** has been shown to impact other significant signaling cascades:

- **NF-κB Pathway:** CSN5i-3 treatment can lead to the activation of the NF-κB pathway. This is thought to occur through the degradation of IκBα, an inhibitor of NF-κB.[8]
- **RhoGTPase Signaling:** The activation of the NF-κB pathway by CSN5i-3 can lead to the increased expression and activity of RhoGTPases, such as RhoA and RhoB. This can result in downstream effects on the cytoskeleton and cell adhesion.[8]

Signaling pathway of **(R)-CSN5i-3**.

Experimental Protocols

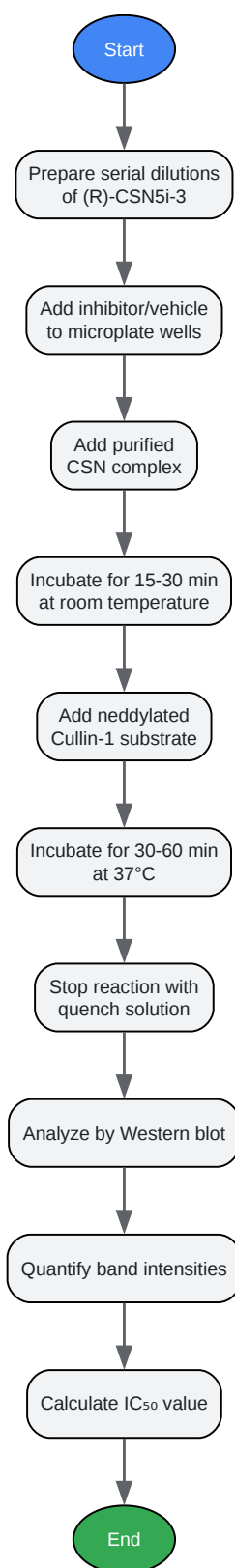
This section provides detailed methodologies for key experiments cited in the characterization of **(R)-CSN5i-3**.

Biochemical Deneddylation Assay

This assay is used to determine the in vitro potency of **(R)-CSN5i-3** in inhibiting the deneddylation of a neddylated cullin substrate by the CSN complex.

- Reagents:
 - Purified recombinant human CSN complex
 - Neddylated Cullin-1 substrate
 - Assay Buffer: 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 10 mM MgCl₂, 1 mM DTT, 0.01% Tween-20
 - **(R)-CSN5i-3** stock solution (in DMSO)
 - Quench solution (e.g., SDS-PAGE sample buffer)

- Procedure:
 - Prepare serial dilutions of **(R)-CSN5i-3** in assay buffer.
 - In a microplate, add the diluted **(R)-CSN5i-3** or vehicle (DMSO) to the wells.
 - Add the purified CSN complex to each well and incubate for 15-30 minutes at room temperature to allow for inhibitor binding.
 - Initiate the reaction by adding the neddylated Cullin-1 substrate.
 - Incubate the reaction at 37°C for a predetermined time (e.g., 30-60 minutes), ensuring the reaction is in the linear range.
 - Stop the reaction by adding quench solution.
 - Analyze the reaction products by Western blot using an antibody specific for Cullin-1 to visualize the neddylated and deneddylated forms.
 - Quantify the band intensities to determine the percentage of inhibition at each **(R)-CSN5i-3** concentration.
 - Calculate the IC₅₀ value by fitting the data to a dose-response curve.



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Biochemical deneddylation assay workflow.

Cell Viability Assay (MTT/MTS Assay)

This assay measures the metabolic activity of cells as an indicator of cell viability and proliferation following treatment with **(R)-CSN5i-3**.

- Materials:
 - Cancer cell line of interest
 - Complete cell culture medium
 - **(R)-CSN5i-3** stock solution (in DMSO)
 - 96-well cell culture plates
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or MTS reagent
 - Solubilization solution (for MTT assay)
 - Microplate reader
- Procedure:
 - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
 - Prepare serial dilutions of **(R)-CSN5i-3** in complete cell culture medium.
 - Remove the old medium from the cells and add the medium containing different concentrations of **(R)-CSN5i-3** or vehicle control.
 - Incubate the plate for the desired period (e.g., 72 hours).
 - Add MTT or MTS reagent to each well and incubate for 1-4 hours at 37°C.
 - If using MTT, add the solubilization solution to dissolve the formazan crystals.
 - Measure the absorbance at the appropriate wavelength using a microplate reader.

- Calculate the percentage of cell viability relative to the vehicle control.
- Determine the IC₅₀ value from the dose-response curve.

Western Blot Analysis

This technique is used to detect changes in the levels of specific proteins, such as the neddylation status of cullins or the expression of CRL substrate receptors and downstream signaling molecules.

- Reagents:
 - RIPA lysis buffer with protease and phosphatase inhibitors
 - BCA protein assay kit
 - SDS-PAGE gels and running buffer
 - PVDF membrane
 - Transfer buffer
 - Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
 - Primary antibodies (e.g., anti-Cullin, anti-p21, anti-p27, anti-IκBα, anti-RhoB)
 - HRP-conjugated secondary antibodies
 - Chemiluminescent substrate
- Procedure:
 - Treat cells with **(R)-CSN5i-3** for the desired time and lyse them in RIPA buffer.
 - Determine the protein concentration of the lysates using a BCA assay.
 - Denature equal amounts of protein by boiling in SDS-PAGE sample buffer.
 - Separate the proteins by SDS-PAGE.

- Transfer the proteins to a PVDF membrane.
- Block the membrane in blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.

In Vivo Xenograft Tumor Model

This model is used to evaluate the anti-tumor efficacy of **(R)-CSN5i-3** in a living organism.

- Materials:
 - Immunocompromised mice (e.g., SCID or nude mice)
 - Cancer cell line (e.g., SU-DHL-1)
 - Matrigel (optional)
 - **(R)-CSN5i-3** formulation for oral administration
 - Vehicle control
 - Calipers for tumor measurement
- Procedure:
 - Subcutaneously inject a suspension of cancer cells (e.g., 5×10^6 cells) into the flank of each mouse.
 - Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
 - Randomize the mice into treatment and control groups.

- Administer **(R)-CSN5i-3** or vehicle control to the mice according to the specified dose and schedule (e.g., daily oral gavage).
- Measure the tumor volume with calipers at regular intervals.
- Monitor the body weight of the mice as an indicator of toxicity.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., Western blot, immunohistochemistry).

Conclusion

(R)-CSN5i-3 is a highly potent and selective inhibitor of CSN5 with demonstrated anti-cancer activity in preclinical models. Its mechanism of action, involving the targeted disruption of the cullin-RING ligase pathway, provides a novel approach to cancer therapy. The data and protocols presented in this guide offer a comprehensive resource for researchers and drug developers interested in the further investigation and potential clinical application of **(R)-CSN5i-3** and other CSN5 inhibitors.

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